

Biosynthesis of Colnelenic Acid in Potato Tubers: An In-depth Technical Guide

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Compound of Interest

Compound Name: Colnelenic acid

Cat. No.: B1237076

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Colnelenic acid is a specialized oxylipin, a product of fatty acid oxidation, found in potato tubers (*Solanum tuberosum*) and other solanaceous plants. It belongs to a class of compounds known as divinyl ethers, which are implicated in plant defense mechanisms against pathogens. The biosynthesis of **colnelenic acid** is a tightly regulated process initiated in response to external stimuli such as wounding and pathogen attack. This technical guide provides a comprehensive overview of the biosynthetic pathway of **colnelenic acid** in potato tubers, including the key enzymes involved, their kinetic properties, and the signaling cascades that regulate their activity. Detailed experimental protocols for the study of this pathway are also provided.

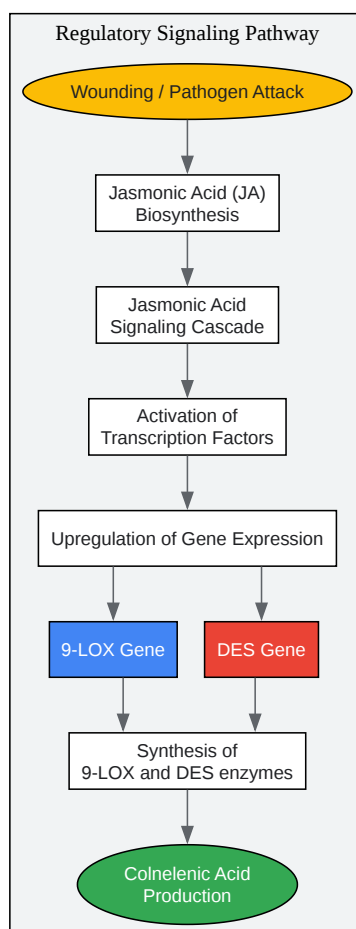
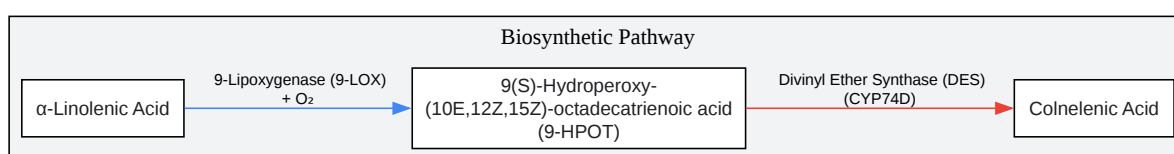
The Biosynthetic Pathway of Colnelenic Acid

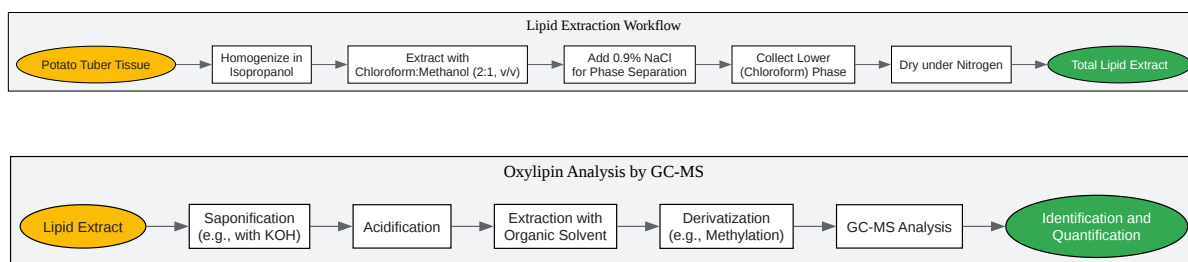
The formation of **colnelenic acid** in potato tubers is a two-step enzymatic process that begins with the polyunsaturated fatty acid, α -linolenic acid.

- **Oxygenation by 9-Lipoxygenase (9-LOX):** The first committed step is the stereospecific introduction of molecular oxygen into α -linolenic acid at the C-9 position. This reaction is catalyzed by a specific isoform of lipoxygenase, namely 9-lipoxygenase (9-LOX). The product of this reaction is (9S)-hydroperoxy-(10E,12Z,15Z)-octadecatrienoic acid (9-HPOT).

[1] Potato tuber 9-LOX exhibits a high degree of positional specificity, producing almost exclusively the 9-hydroperoxy isomer.[2]

- Conversion by Divinyl Ether Synthase (DES): The unstable 9-HPOT is then rapidly converted to **colnelenic acid** by a specialized cytochrome P450 enzyme, divinyl ether synthase (DES), specifically a member of the CYP74D subfamily.[3] This enzyme catalyzes the intramolecular rearrangement of the hydroperoxide, leading to the formation of the characteristic divinyl ether structure of **colnelenic acid**.





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- To cite this document: BenchChem. [Biosynthesis of Colnelenic Acid in Potato Tubers: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237076#biosynthesis-of-colnelenic-acid-in-potato-tubers]

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